

Triptohairic Acid: A Technical Overview of its Chemical Structure, Properties, and Biological Activities

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Compound of Interest

Compound Name: *Triptohairic acid*

Cat. No.: *B13914353*

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Abstract

Triptohairic acid is a naturally occurring tricyclic diterpenoid found in the medicinal plant *Tripterygium wilfordii*, commonly known as "Thunder God Vine." This document provides a comprehensive technical overview of **Triptohairic acid**, detailing its chemical structure, physicochemical properties, and known biological activities. It includes a summary of its isolation from its natural source and discusses its potential therapeutic relevance, including its putative interaction with the STAT3 signaling pathway. This guide is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Chemical Structure and Identification

Triptohairic acid is classified as a tricyclic diterpenoid. Its chemical structure is characterized by a phenanthrene carboxylic acid backbone.

Chemical Identifiers:

- Molecular Formula: $C_{21}H_{28}O_3$ [\[1\]](#)
- Molecular Weight: 328.4 g/mol [\[1\]](#)

- IUPAC Name: (4aS,10aS)-6-methoxy-1,4a-dimethyl-7-propan-2-yl-4,9,10,10a-tetrahydro-3H-phenanthrene-2-carboxylic acid[1]
- CAS Number: 220209-71-2[1]
- SMILES: CC1=C(CC[C@]2([C@H]1CCC3=CC(=C(C=C32)OC)C(C)C)C)C(=O)O[1]
- InChI Key: DJRFNRVSOMFEMZ-UWJYYQICSA-N[1]

The structure of **Triptohairic acid** has been elucidated using various spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Physicochemical and Predicted Properties

A summary of the key physicochemical and predicted properties of **Triptohairic acid** is presented in Table 1. These properties are crucial for understanding its behavior in biological systems and for the development of analytical methods and potential drug delivery systems.

Property	Value	Source
Molecular Weight	328.4 g/mol	PubChem
XlogP3	4.8	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	3	PubChem
Exact Mass	328.203844583 g/mol	PubChem
Monoisotopic Mass	328.203844583 g/mol	PubChem
Topological Polar Surface Area	46.5 Å ²	PubChem
Heavy Atom Count	24	PubChem
Formal Charge	0	PubChem
Complexity	535	PubChem

Table 1: Physicochemical and Predicted Properties of **Triptohairic Acid**.

Experimental Protocols

Isolation of Triptohairic Acid from *Tripterygium wilfordii*

Triptohairic acid has been successfully isolated from the roots of *Tripterygium wilfordii*. The general methodology involves solvent extraction followed by chromatographic separation.

Protocol Outline:

- **Extraction:** The dried and powdered roots of *Tripterygium wilfordii* are subjected to extraction with a suitable organic solvent, such as ethanol or methanol, to obtain a crude extract.
- **Fractionation:** The crude extract is then partitioned with solvents of varying polarity to separate compounds based on their solubility.
- **Chromatographic Purification:** The fraction containing **Triptohairic acid** is further purified using a combination of column chromatography techniques. Commonly employed stationary phases include silica gel and Sephadex LH-20.
 - **Silica Gel Column Chromatography:** The extract is loaded onto a silica gel column and eluted with a gradient of non-polar to polar solvents (e.g., a hexane-ethyl acetate gradient) to separate compounds based on their polarity.
 - **Sephadex LH-20 Column Chromatography:** Fractions enriched with **Triptohairic acid** are further purified on a Sephadex LH-20 column, typically using an isocratic elution with a solvent such as methanol, to separate compounds based on their size and polarity.
- **Structure Elucidation:** The purity and identity of the isolated **Triptohairic acid** are confirmed by spectroscopic analysis, including $^1\text{H-NMR}$, $^{13}\text{C-NMR}$, and Mass Spectrometry.

Biological Activity and Mechanism of Action

Triptohairic acid is a bioactive constituent of *Tripterygium wilfordii*, a plant with well-documented anti-inflammatory and immunosuppressive properties.[2] While research on the specific activities of **Triptohairic acid** is less extensive compared to other compounds from the same plant like triptolide and celastrol, some biological effects have been reported.

Antitumor Activity

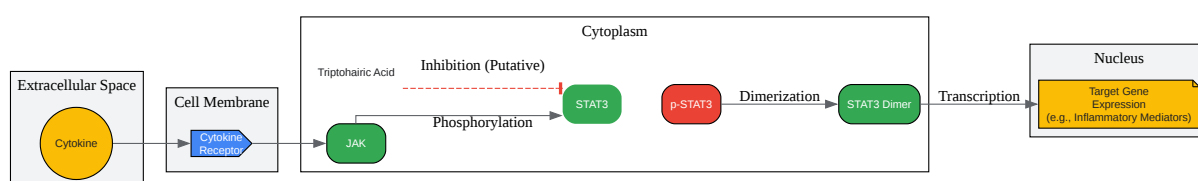
In a study, **Triptohairic acid**, along with four other diterpenes isolated from *Tripterygium wilfordii*, demonstrated antitumor activity against HeLa and L292 cell lines.[1][3] Specific quantitative data such as IC₅₀ values from this initial screening are not readily available in the public domain.

Putative Role in Rheumatoid Arthritis Treatment

Recent research on the mechanism of *Tripterygium* glycosides tablets in the treatment of rheumatoid arthritis has identified Signal Transducer and Activator of Transcription 3 (STAT3) as a putative target of **Triptohairic acid**.^[4] This suggests that **Triptohairic acid** may contribute to the therapeutic effects of the whole extract by modulating the STAT3 signaling pathway, which is known to play a critical role in inflammation and immune responses.^[4]

Signaling Pathway Visualization

The following diagram illustrates the proposed, albeit putative, mechanism of action of **Triptohairic acid** in the context of inflammatory signaling, highlighting its potential interaction with the STAT3 pathway.



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Caption: Putative inhibition of the STAT3 signaling pathway by **Triptohairic acid**.

Conclusion

Triptohairic acid is a diterpenoid natural product with a well-defined chemical structure, isolated from the medicinal plant *Tripterygium wilfordii*. While it is recognized as one of the bioactive components of this plant, detailed studies on its specific pharmacological properties and mechanisms of action are still emerging. Its reported antitumor activity and putative role in modulating the STAT3 pathway suggest that **Triptohairic acid** is a molecule of interest for further investigation in drug discovery and development, particularly in the areas of oncology and inflammatory diseases. This technical guide provides a summary of the current knowledge and aims to facilitate future research into this promising natural compound.

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